

In-Depth Technical Guide: (2R,6R)-2,6-Heptanediol

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Compound of Interest

Compound Name: (2R,6R)-2,6-Heptanediol

Cat. No.: B123442

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Disclaimer: An extensive search of publicly available scientific literature and chemical databases reveals limited specific information regarding the discovery, detailed historical account, and specific biological applications of **(2R,6R)-2,6-Heptanediol**. This document compiles the available data and presents a generalized synthetic approach based on established methods for chiral diol synthesis, as a specific experimental protocol for this molecule is not readily found in the literature.

Physicochemical Properties

(2R,6R)-2,6-Heptanediol is a chiral organic compound containing two hydroxyl groups. The "(2R,6R)" designation specifies the stereochemistry at carbons 2 and 6. While comprehensive experimental data is scarce, various computed properties are available from chemical databases.

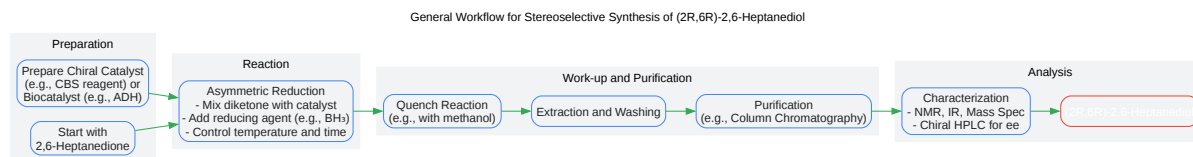
Property	Value	Source
Molecular Formula	C ₇ H ₁₆ O ₂	PubChem[1]
Molecular Weight	132.20 g/mol	PubChem[1]
CAS Number	143170-07-4	ChemicalBook[2][3], PubChem[1]
IUPAC Name	(2R,6R)-heptane-2,6-diol	PubChem[1]
Boiling Point (Predicted)	233.2 °C at 760 mmHg	ChemicalBook
Density (Predicted)	0.945 g/cm ³	Parchem[4]
XLogP3 (Predicted)	0.8	PubChem[1]

Synthesis of (2R,6R)-2,6-Heptanediol: A Generalized Approach

While a specific, detailed experimental protocol for the synthesis of **(2R,6R)-2,6-Heptanediol** is not available in the reviewed literature, a common and effective method for the synthesis of such chiral 1,5-diols is the stereoselective reduction of the corresponding diketone. This can be achieved using chiral reducing agents or through biocatalysis.

Plausible Synthetic Pathway: Stereoselective Reduction of 2,6-Heptanedione

A plausible route to **(2R,6R)-2,6-Heptanediol** is the asymmetric reduction of 2,6-heptanedione. This can be accomplished using a chiral catalyst, such as a Corey-Bakshi-Shibata (CBS) catalyst, or through enzymatic reduction, for example, with alcohol dehydrogenases. The general workflow for such a synthesis is outlined below.



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References

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